

thermal stability of hexyl azide storage recommendations

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Compound Focus: Hexyl azide

CAS No.: 6926-45-0

Cat. No.: S661486

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Chemical Profile of Hexyl Azide

The table below summarizes the basic identifying information for **hexyl azide** from the search results.

Property	Value / Description
CAS Number	6926-45-0 [1]
Molecular Formula	$C_6H_{13}N_3$ [1]
Molecular Weight	127.188 g/mol [1]
Common Name	1-azidohexane [1]
Synonym	n-hexyl azide [1]

Specific quantitative data on its decomposition temperature, flash point, or auto-ignition point was not located in the search results [2].

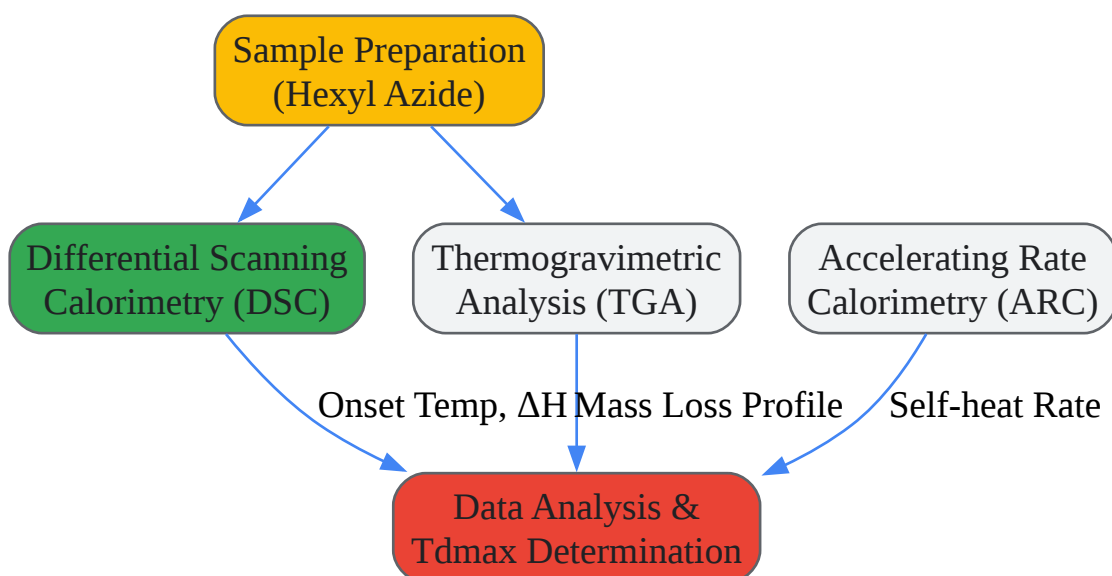
Thermal Stability of Organic Azides

Although data is specific to **hexyl azide** is limited, the search results provide critical general knowledge about organic azides as a class of compounds:

- **Inherent Instability:** Organic azides contain covalent azide groups ($-N_3$) that can decompose with slight input of energy from heat and light [3]. They are classified as **energetic materials** [3].
- **Decomposition Temperature Prediction:** One research approach involves predicting the temperature of maximum mass loss (T_{dmax}) based on molecular structure, using factors like molecular fragments and the number of hydrogen and nitrogen atoms [3]. This indicates stability must be assessed on a case-by-case basis.

Experimental Stability Assessment

For a definitive safety assessment, experimental evaluation is essential. Here is a generalized workflow for thermal stability analysis based on established laboratory practices.



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Captions for the diagram:

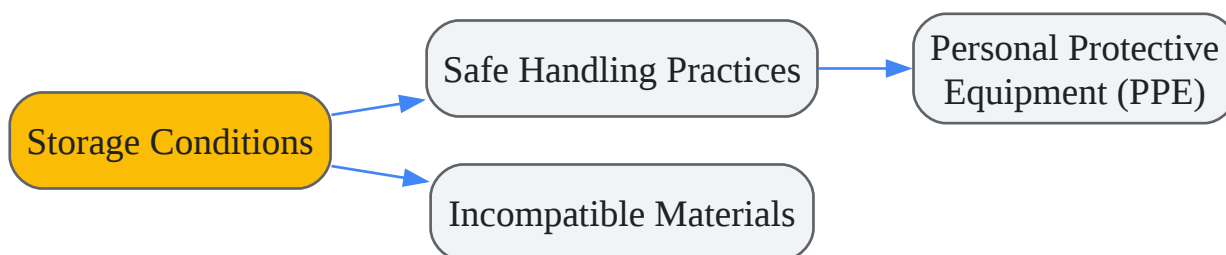
- **Above:** Experimental workflow for thermal stability assessment of **hexyl azide** using calorimetric techniques.

The specific methodologies can be summarized as follows:

Technique	Primary Measurement	Key Outcome for Hexyl Azide
Differential Scanning Calorimetry (DSC)	Heat flow into/out of sample vs. temperature [4]	Onset temperature of exothermic decomposition; heat of decomposition (ΔH) [4]
Thermogravimetric Analysis (TGA)	Mass change of sample vs. temperature [3]	Temperature of maximum mass loss (T_{dmax}) [3]
Accelerating Rate Calorimetry (ARC)	Self-heating rate of sample under adiabatic conditions [4]	Detection of low-level exotherms; onset temperature under simulated process conditions [4]

Storage Recommendations & Safety Protocols

Based on the known hazardous nature of organic azides and general laboratory safety practices for unstable compounds, the following handling and storage protocols are recommended in the absence of a complete Safety Data Sheet (SDS) [2].



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Captions for the diagram:

- **Above:** Core components of a safety protocol for handling and storing **hexyl azide**.
- **Storage Conditions:** Store in a **cool, dry, and well-ventilated place**. The container must be **tightly closed** and made of a compatible material. A dedicated refrigerator for chemicals is often required, as household refrigerators pose ignition risks [2].

- **Personal Protective Equipment (PPE):** Wear appropriate **impervious gloves**, **safety glasses with side shields**, and a **dust mask** when handling significant quantities, especially during transfers that could generate aerosols [2].
- **Safe Handling Practices:** Always **avoid the formation of dust and aerosols**. Perform all work in a **fume hood** to protect against vapor or mist inhalation. Obtain specific safety instructions before use and practice good industrial hygiene [2].
- **Incompatible Materials:** While specific incompatibilities for **hexyl azide** are not listed, organic azides, in general, can react with strong oxidizers, acids, and heavy metals. A general rule is to store them away from all other chemicals [2].

Critical Knowledge Gaps and Next Steps

The most significant finding is the **lack of hexyl azide-specific safety data** in the searched resources [2]. To ensure safety in your laboratory, I strongly suggest you:

- **Consult Specialized Databases:** Search safety data sections in **SciFinder-n**, **Reaxys**, or **PubChem** for potentially unpublished data or literature references.
- **Review Analogous Compounds:** Study the SDS for simpler azides (e.g., benzyl azide) to understand common hazards and recommended practices, though these are not perfect substitutes.
- **Constitute a Safety Assessment:** If no data can be found, treat **hexyl azide** with maximum caution and begin your research with the experimental stability assessments (DSC/TGA) using very small quantities to establish its safe handling parameters.

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References

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4. Sciencemadness Discussion Board - Stability of sodium azide in... [sciencemadness.org]

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